

Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Yellow 211

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Compound of Interest

Compound Name: Disperse yellow 211

Cat. No.: B1203038

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Introduction

Disperse dyes are the primary class of dyes used for coloring polyester fibers due to their non-ionic nature and ability to penetrate the hydrophobic, crystalline structure of polyester at high temperatures.[1][2] **Disperse Yellow 211** (C.I. 12755) is a brilliant greenish-yellow monoazo disperse dye suitable for dyeing polyester and its blends.[3][4] Its molecular formula is C₁₅H₁₂ClN₅O₄. [3][4][5] The compact molecular structure of polyester fibers makes dye penetration difficult at low temperatures.[1] Therefore, the high-temperature, high-pressure (HTHP) dyeing method is the most effective and commonly used technique to achieve deep and vibrant shades with good fastness properties on polyester.[1][2] This method involves heating the dye bath to temperatures around 130°C under pressure, which swells the polyester fibers and allows the disperse dye molecules to diffuse into the fiber structure.[1][2]

The dyeing mechanism of polyester with disperse dyes is understood as a process of transferring the dye from the aqueous dye liquor to the solid organic fiber.[6][7] This process is influenced by several factors, including temperature, pH, and the presence of auxiliary chemicals such as dispersing agents and leveling agents.[6][7] An acidic pH range of 4.5-5.5 is generally optimal for the exhaustion of disperse dyes onto polyester.[1][7]

Experimental Protocol: High-Temperature Dyeing of Polyester with **Disperse Yellow 211**

This protocol details the procedure for dyeing polyester fibers using a high-temperature exhaustion method.

1. Materials and Equipment

- Substrate: Scoured and bleached polyester fabric or yarn
- Dye: **Disperse Yellow 211** (C.I. 12755)
- Chemicals:
 - Acetic Acid (CH_3COOH) for pH control
 - Dispersing agent (e.g., a lignosulphonate or naphthalene sulphonate-based product)
 - Leveling agent
 - Sodium Hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) for reduction clearing
 - Sodium Hydroxide (NaOH) or Soda Ash (Na_2CO_3) for reduction clearing
 - Non-ionic detergent
- Equipment:
 - High-temperature, high-pressure laboratory dyeing machine
 - Beakers and graduated cylinders
 - Stirring rods
 - pH meter or pH paper
 - Analytical balance
 - Drying oven

2. Procedure

2.1. Pre-treatment of Polyester

Ensure the polyester substrate is thoroughly scoured and bleached to remove any impurities, oils, and sizes. A pre-wash with a non-ionic detergent is recommended.[8]

2.2. Dye Bath Preparation

- Calculate the required amounts of dye and auxiliary chemicals based on the weight of the fabric (o.w.f) and the desired liquor ratio (e.g., 1:10).
- Prepare a stock solution of **Disperse Yellow 211**. First, create a paste with a small amount of water and a dispersing agent before diluting it with warm water (40-50°C) to ensure proper dispersion.[6][7]
- Fill the dyeing vessel with the required volume of water.
- Add the dispersing agent and leveling agent to the dye bath and stir.
- Adjust the pH of the dye bath to the desired range (4.5-5.5) using acetic acid.[1][6][7]
- Add the dispersed dye solution to the dye bath and stir thoroughly.

2.3. Dyeing Cycle

- Introduce the polyester substrate into the dye bath at a temperature of approximately 60°C. [6][7]
- Run the material in the dye bath for 10-15 minutes at this temperature to ensure even wetting and chemical absorption.[6][7]
- Seal the dyeing machine and begin raising the temperature at a controlled rate of 1-2°C per minute to 130°C.[1]
- Maintain the temperature at 130°C for 30-60 minutes, depending on the desired depth of shade.[1][7]
- After the dyeing time has elapsed, cool the dye bath down to 70-80°C at a rate of 2-3°C per minute.
- Drain the dye bath.

2.4. Post-Dyeing Treatment (Reduction Clearing)

To improve wash fastness and remove any unfixed dye from the fiber surface, a reduction clearing process is necessary.^{[6][7]}

- Prepare a fresh bath with a non-ionic detergent, sodium hydrosulfite, and sodium hydroxide or soda ash.
- Treat the dyed material in this bath at 70-80°C for 15-20 minutes.
- Rinse the material thoroughly with hot water, followed by a cold water rinse.
- Neutralize the fabric with a mild acid if necessary.
- Dry the dyed polyester material.

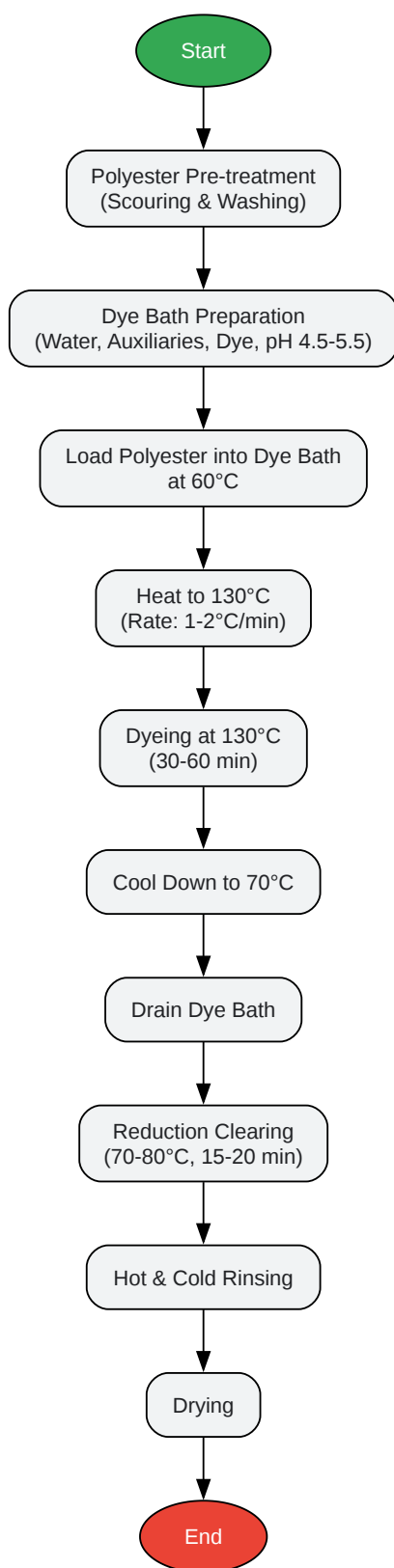
Data Presentation

Table 1: Properties and Application Parameters for **Disperse Yellow 211**

Parameter	Value	Reference
Dye Properties		
C.I. Name	Disperse Yellow 211	[3][4]
C.I. Number	12755	[3][5]
CAS Number	86836-02-4	[3][4][5]
Molecular Formula	C15H12ClN5O4	[3][4][5]
Molecular Weight	361.74 g/mol	[3][4][5]
Appearance	Yellow-greenish powder/particles	[5][9]
Solubility	Insoluble in water	[5]
Dyeing Parameters		
Dyeing Method	High-Temperature High-Pressure	[9]
Liquor Ratio	1:10 to 1:15	[1]
Dyeing Temperature	130°C	[1][7]
Dyeing Time at Temperature	30-60 minutes	[1][7]
pH of Dye Bath	4.5 - 5.5	[1][7][9]
Auxiliaries (Typical)		
Dispersing Agent	1-2 g/L	[7]
Leveling Agent	0.5-1 g/L	
Acetic Acid	To adjust pH	
Reduction Clearing		
Sodium Hydrosulfite	1-2 g/L	[7]
Sodium Hydroxide	1-2 g/L	
Temperature	70-80°C	

Time	15-20 minutes	
Fastness Properties		
Light Fastness (Xenon Arc)	6-7	[3][4][9]
Washing Fastness (ISO3)	5	[9]
Sublimation Fastness	4	[10]
Rubbing Fastness (Dry)	4-5	[10]
Rubbing Fastness (Wet)	4-5	[10]

Visualizations





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